Safeguarding Your Research: A Comprehensive Guide to Handling 3-Chloro-L-alanine

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Compound of Interest

Compound Name:	*3-Chloro-L-alanine*
CAS No.:	*2731-73-9*
Cat. No.:	*B555689*

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For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **3-Chloro-L-alanine**. Adherence to these procedures is critical for ensuring a safe laboratory environment and the integrity of your research.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **3-Chloro-L-alanine** in its solid form or in solution, a comprehensive suite of personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.

Minimum PPE Requirements:

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Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1] A face shield should be worn in addition to goggles when there is a splash hazard.	Protects against dust particles, aerosols, and splashes which can cause eye irritation.[2][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile).[2] A lab coat is required.[4] For significant handling, consider fire/flame resistant and impervious clothing.[1]	Prevents skin irritation and potential absorption.[2]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced.[2] Use a full-face respirator in such cases.[1] All handling of the solid compound should be done in a certified chemical fume hood to minimize inhalation risk.[2]	Protects against inhalation of dust which may cause respiratory tract irritation.[2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **3-Chloro-L-alanine** is crucial for safety and operational efficiency. The following step-by-step guide outlines the key procedures.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.

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- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number (2731-73-9), and any hazard warnings.[5]

- Storage: Store the container in a tightly closed vessel in a cool, dry, and well-ventilated area.[1][2][5] Recommended storage temperatures can range from room temperature to -20°C for long-term stability of some forms.[3][6] Keep it segregated from incompatible materials.

Handling and Use

- Designated Area: All work with **3-Chloro-L-alanine** should be conducted in a designated area, such as a chemical fume hood, to ensure adequate ventilation.[2]

- Avoid Dust and Aerosols: Handle the solid material carefully to avoid the formation of dust and aerosols.[1][5]

- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

- Spill Preparedness: Have a spill kit readily available. In case of a spill, avoid dust formation.[1] Vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[2]

Disposal Plan: Responsible Waste Management

Proper disposal of **3-Chloro-L-alanine** and its contaminated materials is essential to protect the environment and comply with regulations. As a halogenated organic compound, it requires specific disposal procedures.

- Waste Segregation: Collect all solid waste contaminated with **3-Chloro-L-alanine** (e.g., weighing paper, contaminated gloves, and pipette tips) in a dedicated, clearly labeled hazardous waste container.

- Halogenated Waste Stream: Liquid waste, such as solutions containing **3-Chloro-L-alanine**, should be collected in a separate, sealed, and clearly labeled container designated for "Halogenated Organic Waste."[5] Do not mix with non-halogenated waste, as this can significantly increase disposal costs.[1]

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- Labeling: The waste container must be labeled with "Hazardous Waste," the full chemical name "**3-Chloro-L-alanine**," and the approximate quantities of the contents.

- Disposal Request: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company, following all federal, state, and local regulations.[2]

Experimental Workflow and Safety Protocol

The following diagram illustrates the standard workflow for handling **3-Chloro-L-alanine**, incorporating critical safety and disposal steps.

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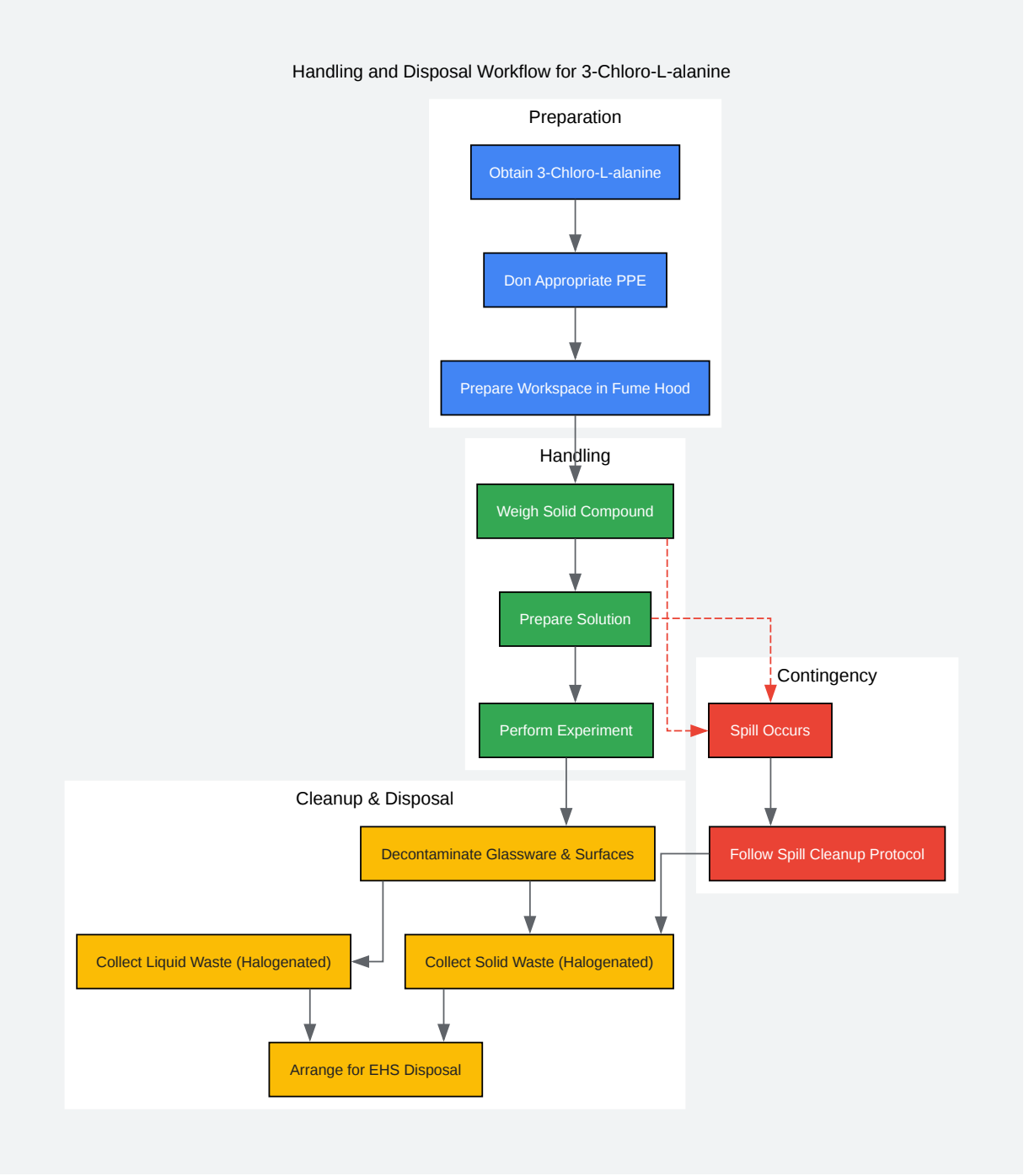

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Caption: Workflow for handling **3-Chloro-L-alanine**

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Physicochemical Data for 3-Chloro-L-alanine

Property	Value
CAS Number	2731-73-9
Molecular Formula	C3H6ClNO2
Molecular Weight	123.54 g/mol [5]
Appearance	White to off-white solid[5]
Melting Point	156-157 °C[3][5]
Boiling Point	243.6 °C at 760 mmHg[5]
Solubility	Slightly soluble in DMSO and water.[5]

This information is intended as a guide for trained laboratory personnel. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) for **3-Chloro-L-alanine** before beginning any work.

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